

Technical Monograph: (3,4-Dimethylphenyl)methylamine

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Compound of Interest

Compound Name: [(3,4-Dimethylphenyl)methyl]
(propyl)amine

CAS No.: 39190-97-1

Cat. No.: B13255018

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CAS Number: 102-48-7 Synonyms: 3,4-Dimethylbenzylamine; 3,4-Xylylamine; (3,4-Dimethylphenyl)methanamine Molecular Formula: $C_9H_{13}N$ Molecular Weight: 135.21 g/mol [\[1\]](#)

Executive Summary

(3,4-Dimethylphenyl)methylamine (CAS 102-48-7) is a primary benzylic amine characterized by a benzene ring substituted with two methyl groups at the meta and para positions relative to the aminomethyl moiety. Unlike its N,N-dimethylated analogs often used as polymerization catalysts, this primary amine serves as a critical nucleophilic building block in medicinal chemistry.

Its structural significance lies in the 3,4-dimethylbenzyl motif, a pharmacophore often employed to optimize lipophilicity (logP) and steric fit within hydrophobic pockets of target proteins, such as G-protein coupled receptors (GPCRs) and kinase enzymes. This guide details the physicochemical profile, validated synthesis protocols, and handling standards required for its application in high-throughput drug discovery.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

The distinct steric and electronic properties of the 3,4-dimethyl substitution pattern differentiate this compound from other xylydine derivatives.

Table 1: Physicochemical Properties

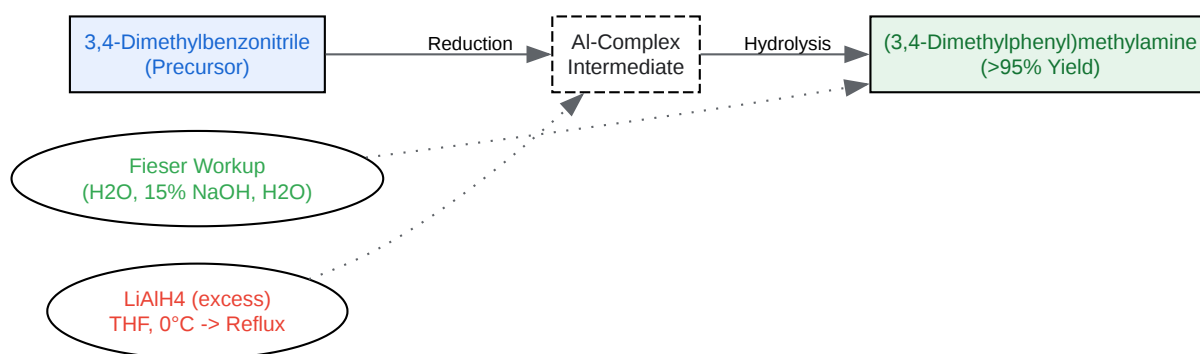
Property	Value	Technical Note
CAS Number	102-48-7	Distinct from 3,4-Dimethylaniline (95-64-7)
Appearance	Colorless to pale yellow liquid	Oxidizes/darkens upon air exposure
Boiling Point	215–217 °C (Predicted)	High boiling point requires vacuum distillation for purification
Density	~0.94 g/mL	Slightly less dense than water
Basicity (pKa)	~9.5 (Conjugate acid)	Typical for primary benzylamines; forms stable HCl salts
Solubility	Soluble in EtOH, DCM, DMSO	Limited water solubility; use dilute acid for aqueous extraction
LogP	2.15 (Predicted)	Moderate lipophilicity suitable for CNS-active drug design

Synthetic Routes & Process Chemistry

While several routes exist, the Reduction of 3,4-Dimethylbenzonitrile is the industry standard for generating high-purity primary amines, avoiding the over-alkylation byproducts common in direct alkylation methods.

Synthesis Logic: Nitrile Reduction

This pathway ensures the exclusive formation of the primary amine. The use of Lithium Aluminum Hydride (LiAlH_4) or catalytic hydrogenation provides a clean transformation.



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Figure 1: Selective reduction pathway from nitrile precursor to primary amine.

Detailed Protocol: LiAlH_4 Reduction

Safety Pre-check: LiAlH_4 is pyrophoric. All glassware must be oven-dried. Perform under inert atmosphere (Argon/Nitrogen).

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, addition funnel, and magnetic stirrer. Flush with Argon.
- Reagent Prep: Charge flask with anhydrous THF (Tetrahydrofuran). Carefully add LiAlH_4 pellets (1.2 equiv) at 0°C.
- Addition: Dissolve 3,4-dimethylbenzonitrile (1.0 equiv) in anhydrous THF. Add dropwise to the LiAlH_4 suspension at 0°C over 30 minutes.
 - Mechanistic Insight: Slow addition prevents thermal runaway and minimizes side reactions.
- Reaction: Allow to warm to room temperature, then reflux for 4–6 hours. Monitor by TLC (eluent: 5% MeOH in DCM) until nitrile spot disappears.

- Fieser Workup (Critical Step): Cool to 0°C. Quench carefully with:
 - mL Water
 - mL 15% NaOH
 - mL Water
 - (Where

= grams of LiAlH_4 used).
- Isolation: Filter the granular white precipitate. Dry the filtrate over Na_2SO_4 and concentrate in vacuo.
- Purification: Distill under reduced pressure or convert to HCl salt for recrystallization ($\text{EtOH}/\text{Et}_2\text{O}$).

Pharmaceutical Applications & Pharmacophore Logic

(3,4-Dimethylphenyl)methylamine is a versatile "warhead" carrier and hydrophobic scaffold.

Drug Discovery Utility

- Kinase Inhibitors: The 3,4-dimethylbenzyl group often occupies the hydrophobic "back pocket" of ATP-binding sites, providing selectivity over other kinases.
- GPCR Ligands: Used in the synthesis of ligands for dopamine and serotonin receptors, where the methylated phenyl ring mimics catecholamine substructures.
- Fragment-Based Design: The amine handle allows for rapid coupling to carboxylic acids (amide coupling) or aldehydes (reductive amination) to generate libraries of lead compounds.

Analytical Characterization (Expected Data)

To validate the synthesized compound, compare against these standard spectral markers:

- ^1H NMR (400 MHz, CDCl_3):
 - 7.0–7.2 ppm (m, 3H, Aromatic H)
 - 3.80 ppm (s, 2H, Benzylic $\text{CH}_2\text{-NH}_2$)
 - 2.25 ppm (s, 3H, Ar- CH_3)
 - 2.23 ppm (s, 3H, Ar- CH_3)
 - 1.50 ppm (bs, 2H, NH_2 , D_2O exchangeable)
- MS (ESI+): m/z calculated for $[\text{M}+\text{H}]^+ = 136.11$; Found = 136.1.

Handling, Stability & Safety (E-E-A-T)

Hazard Classification (GHS):

- H314: Causes severe skin burns and eye damage (Corrosive).[2]
- H302: Harmful if swallowed.[3][2][4]

Storage Protocol:

- Atmosphere: Store under Nitrogen or Argon. Primary amines readily absorb CO_2 from air to form carbamates.
- Temperature: 2–8°C (Refrigerated).
- Incompatibility: Avoid strong oxidizing agents and acid chlorides (unless intended for reaction).

Spill Response: Neutralize spills with dilute acetic acid or sodium bisulfate before absorbing with inert material (vermiculite). Do not use paper towels (fire risk with oxidizers).

References

- Sigma-Aldrich.(3,4-Dimethylphenyl)methanamine Product Sheet (CAS 102-48-7).[5][6][Link](#)

- National Institute of Standards and Technology (NIST).Mass Spectral Library: Benzylamine derivatives.[Link](#)
- PubChem.Compound Summary for CID 66888: 3,4-Dimethylbenzylamine.[7][Link](#)
- ChemicalBook.CAS 102-48-7 Technical Specifications.[5][Link](#)

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